



Application Notes and Protocols: Coupling of Boc-NH-PEG10-COOH to Primary Amines

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Compound of Interest		
Compound Name:	Amino-PEG10-Boc	
Cat. No.:	B605451	Get Quote

Audience: Researchers, scientists, and drug development professionals.

Introduction

This document provides detailed protocols and application notes for the covalent coupling of Boc-NH-PEG10-COOH to molecules containing a primary amine. This process, a cornerstone of bioconjugation, forms a stable amide bond, enabling the strategic modification of proteins, peptides, small molecules, and surfaces. The heterobifunctional nature of Boc-NH-PEG10-COOH, featuring a terminal carboxylic acid and a Boc-protected amine, allows for controlled, stepwise synthesis of complex biomolecular constructs.[1][2] The polyethylene glycol (PEG) spacer enhances the solubility, stability, and pharmacokinetic properties of the resulting conjugate while reducing immunogenicity.[3][4]

The most robust and widely used method for this transformation is carbodiimide-mediated coupling, typically employing 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC) in conjunction with N-hydroxysuccinimide (NHS) or its water-soluble analog, Sulfo-NHS.[5][6] This two-step, one-pot reaction ensures high efficiency and minimizes side reactions under mild conditions.[7]

Principle of the Reaction

The coupling reaction proceeds through two main stages:

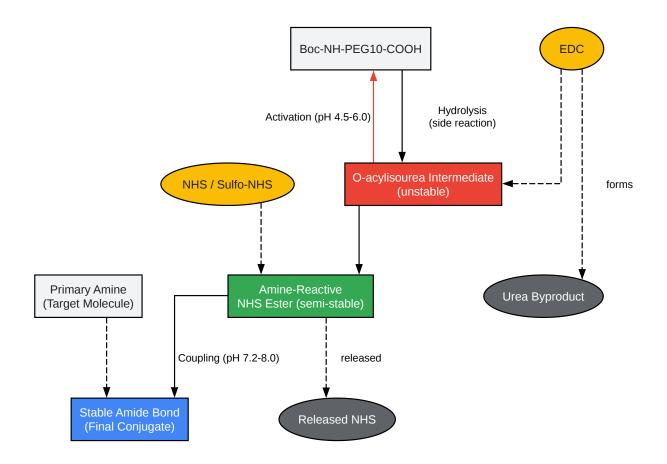


- Activation of the Carboxylic Acid: EDC reacts with the terminal carboxyl group of Boc-NH-PEG10-COOH to form a highly reactive, yet unstable, O-acylisourea intermediate.[7][8] This step is most efficient in a slightly acidic environment (pH 4.5-6.0).[5][9]
- Formation of a Stable NHS Ester and Amide Bond Formation: The unstable O-acylisourea intermediate is susceptible to hydrolysis. To prevent this and increase reaction efficiency, NHS is added. NHS rapidly reacts with the intermediate to form a more stable, amine-reactive NHS ester.[5][7] This semi-stable ester then readily reacts with a primary amine on the target molecule to form a stable amide bond, releasing NHS. The final coupling step is most efficient at a pH of 7.2-8.0.[3][10]

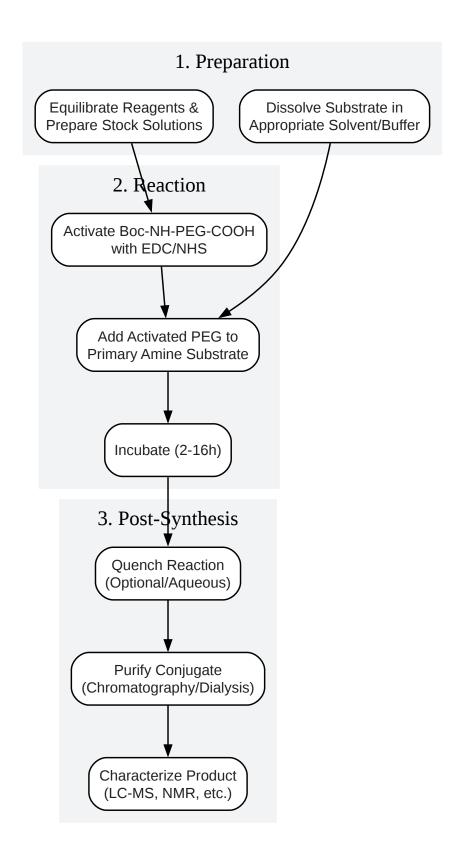
Visualizing the Reaction Mechanism

The following diagram illustrates the key steps in the EDC/NHS-mediated coupling of a carboxylic acid to a primary amine.









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